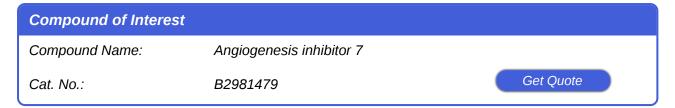




# Application Notes and Protocols for Cell-Based Angiogenesis Assays

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### Introduction

Angiogenesis, the formation of new blood vessels from pre-existing ones, is a crucial process in both normal physiological functions, such as wound healing and embryonic development, and in pathological conditions, most notably cancer.[1][2][3][4] Tumor growth and metastasis are highly dependent on the formation of a dedicated blood supply to provide oxygen and nutrients.[5][6] Consequently, the inhibition of angiogenesis has emerged as a key therapeutic strategy in oncology.

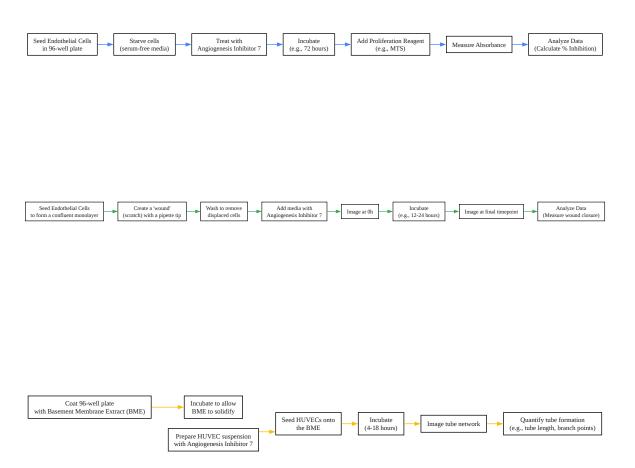
These application notes provide detailed protocols for a panel of robust and widely used cell-based assays to evaluate the efficacy of investigational anti-angiogenic compounds, exemplified here as "**Angiogenesis Inhibitor 7**". The assays described—endothelial cell proliferation, migration, and tube formation—represent critical, distinct stages of the angiogenic process.[7][8]

## Signaling Pathways in Angiogenesis

The process of angiogenesis is tightly regulated by a balance of pro- and anti-angiogenic signals.[1] A key signaling pathway involves Vascular Endothelial Growth Factor (VEGF) and its receptor, VEGFR2, on endothelial cells. Activation of this pathway triggers a cascade of downstream events leading to endothelial cell proliferation, migration, and differentiation,



ultimately resulting in the formation of new blood vessels.[5][9] Angiogenesis inhibitors often target components of this pathway.



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